

Introduction: The Strategic Value of Halogenated Heterocycles

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Compound of Interest

Compound Name: (3,5-Dichloropyrazin-2-yl)methanamine

Cat. No.: B1473998

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In the landscape of medicinal chemistry, halogenated heterocyclic scaffolds are indispensable tools. Their unique electronic properties, ability to modulate pharmacokinetic profiles, and capacity to serve as versatile synthetic handles make them foundational to the construction of novel therapeutic agents. **(3,5-Dichloropyrazin-2-yl)methanamine** is a prime exemplar of such a building block. This guide offers a detailed exploration of its chemical properties, synthesis, reactivity, and strategic applications, providing researchers and drug development professionals with the technical insights required to effectively leverage this molecule in their discovery programs. The presence of two chlorine atoms on the electron-deficient pyrazine ring, coupled with a reactive primary amine, provides a rich platform for combinatorial library synthesis and targeted structure-activity relationship (SAR) studies.

Molecular Identity and Physicochemical Profile

(3,5-Dichloropyrazin-2-yl)methanamine is an organic compound featuring a pyrazine ring substituted with two chlorine atoms and an aminomethyl group. It is most commonly supplied and handled as its hydrochloride salt to improve stability and solubility.[1]

Structure and Nomenclature:

- IUPAC Name: **(3,5-Dichloropyrazin-2-yl)methanamine**
- Molecular Formula (Free Base): $C_5H_5Cl_2N_3$ [2]

- Molecular Formula (Hydrochloride Salt): $C_5H_6Cl_3N_3$ [1]
- CAS Number (Hydrochloride Salt): 2089319-25-3[1]

A clear understanding of its fundamental properties is the first step in its application. The data below, compiled from various chemical suppliers and databases, provides a quantitative overview of the molecule.

Table 1: Physicochemical Properties

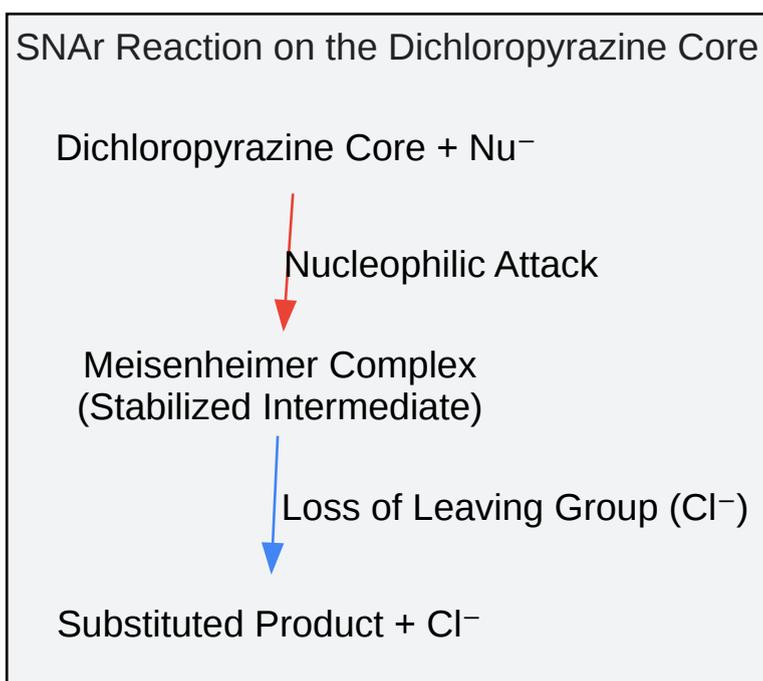
Property	Value (Free Base)	Value (Hydrochloride Salt)	Source(s)
Molecular Weight	178.02 g/mol	214.48 g/mol	[1][2]
Monoisotopic Mass	176.98605 Da	213.96001 Da (calculated)	[2]
Purity/Specification	-	≥97%	[1]
Topological Polar Surface Area (TPSA)	51.8 Å ²	51.8 Å ²	[1]
Predicted LogP (XlogP)	0.6	1.66	[1][2]
Hydrogen Bond Donors	1	1	[1]
Hydrogen Bond Acceptors	3	3	[1]
Rotatable Bonds	1	1	[1]
Storage Conditions	-	Inert atmosphere, 2-8°C, Protect from light	[1]

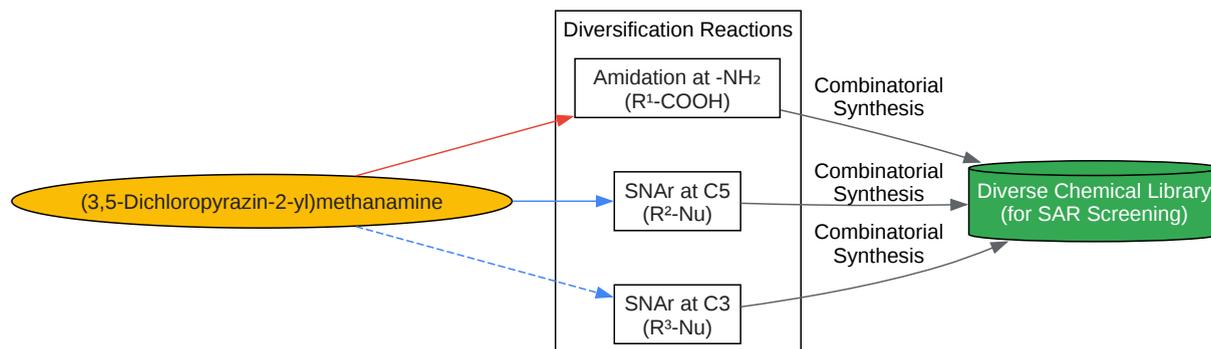
Note: Properties like LogP and TPSA are calculated for the free base form but are often listed under the salt's entry.

Synthesis Strategy: From Nitrile to Amine

The synthesis of **(3,5-Dichloropyrazin-2-yl)methanamine** is not widely detailed in standard literature, but a robust and logical pathway can be devised from its nitrile precursor, 3,6-dichloropyrazine-2-carbonitrile. This precursor is accessible through established methods.[3][4] The key transformation is the reduction of the nitrile group to a primary amine.

Causality of the Synthetic Approach: The choice of a nitrile reduction pathway is strategic. Nitriles are stable functional groups that are compatible with many reaction conditions used to construct the dichloropyrazine core. Their reduction to primary amines is a high-yielding and well-understood transformation in organic synthesis. This avoids the use of more hazardous intermediates like halomethyl pyrazines, which can be lachrymatory and difficult to handle.[5]





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Sources

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